

Comprehensive Synthesis Guide: 1-(2-Cyclopentylacetyl)indoline-2-carboxamide

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Compound of Interest

Compound Name: 1-(2-Cyclopentylacetyl)indoline-2-carboxamide

CAS No.: 1103513-77-4

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Executive Summary & Molecule Analysis

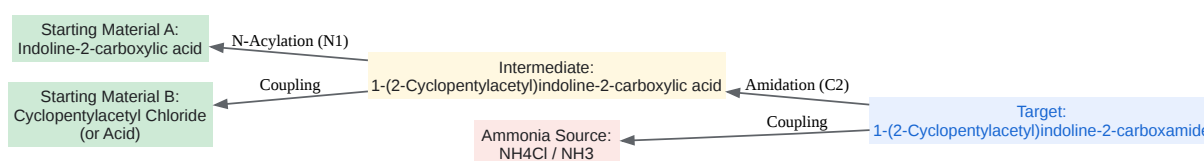
Target Molecule: **1-(2-Cyclopentylacetyl)indoline-2-carboxamide** Core Scaffold: Indoline-2-carboxamide (2,3-dihydro-1H-indole-2-carboxamide). Key Features:

- **Proline Mimetic:** The indoline ring constrains the (phi) torsion angle, acting as a rigidified proline analog often used in peptidomimetics to induce -turn structures.
- **Hydrophobic Capping:** The cyclopentylacetyl group provides a lipophilic anchor, common in protease inhibitors (e.g., HCV, HIV) to occupy hydrophobic pockets (S1/S1' subsites).
- **Rotamerism:** The N-acylated indoline exhibits cis/trans amide rotamerism, complicating NMR analysis but essential for biological activity.

Synthetic Challenge: The secondary amine of the indoline core is significantly less nucleophilic than aliphatic amines (due to conjugation with the benzene ring). Furthermore, the C2-carboxylic acid is sterically hindered. Standard peptide coupling protocols often require optimization to prevent racemization at the C2 chiral center (if synthesizing the (S)-enantiomer).

Retrosynthetic Analysis

The synthesis is best approached via a Convergent Strategy, disconnecting at the N1-acyl bond and the C2-amide bond.



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Figure 1: Retrosynthetic disconnection showing the N-acylation followed by Amidation pathway.

Experimental Protocol

Route Selection: The "Ester-Activation" Pathway

Direct amidation of the free amino acid is risky due to zwitterionic solubility issues. The recommended route utilizes a Methyl Ester protection strategy, ensuring solubility in organic solvents and preventing side reactions.

Phase 1: Preparation of Methyl Indoline-2-carboxylate HCl

- Objective: Protect the carboxyl group to allow selective N-acylation.
- Reagents: (S)-Indoline-2-carboxylic acid, Thionyl Chloride (), Methanol ()

).

Protocol:

- Suspend (S)-Indoline-2-carboxylic acid (10.0 g, 61.3 mmol) in anhydrous MeOH (100 mL) at 0°C.
- Add

(5.4 mL, 73.5 mmol) dropwise over 30 mins. Caution: Exothermic.
- Reflux the mixture for 4 hours. Monitor by TLC (System: EtOAc/Hexane 1:1).
- Concentrate in vacuo to give the crude methyl ester hydrochloride as an off-white solid.
- Yield Expectation: >95% (Quantitative).

Phase 2: N-Acylation with Cyclopentylacetyl Chloride

- Objective: Install the hydrophobic cap at N1.
- Mechanism: Nucleophilic acyl substitution. The base is critical to neutralize the HCl salt and scavenge the generated acid.

Protocol:

- Suspend Methyl indoline-2-carboxylate HCl (10.0 g, 46.8 mmol) in dry DCM (150 mL).
- Add Triethylamine (TEA) (16.3 mL, 117 mmol, 2.5 eq) at 0°C. Stir until the solution is clear.
- Add Cyclopentylacetyl chloride (7.55 g, 51.5 mmol, 1.1 eq) dropwise.
- Allow to warm to Room Temperature (RT) and stir for 3 hours.
- Workup: Wash with 1N HCl (2x), sat.

(2x), and Brine. Dry over

.

- Purification: Flash chromatography (Hexane/EtOAc 4:1) if necessary, though crystallization from

/Hexane is often sufficient.

- Data Check:

NMR should show the cyclopentyl multiplet (1.1–1.8) and the disappearance of the NH signal.

Phase 3: Conversion to Carboxamide (Ammonolysis)

- Objective: Convert the methyl ester to the primary amide.
- Challenge: Indoline esters are sterically hindered. Direct aminolysis with can be slow.
- Optimization: If slow, use the Saponification-Coupling method (Method B).

Method A: Direct Aminolysis (Scalable for <5g)

- Dissolve the N-acylated ester in 7N in Methanol (sealed tube).
- Heat to 50°C for 24–48 hours.
- Concentrate and recrystallize from EtOH.

Method B: Saponification + Coupling (Recommended for High Purity)

- Hydrolysis: Treat ester with LiOH (2 eq) in THF/O (3:1) at RT for 2 h. Acidify to pH 2, extract with EtOAc. Isolate the free acid.
- Coupling:
 - Dissolve the acid (1 eq) in DMF.

- Add EDC.HCl (1.2 eq) and HOBt (1.2 eq). Stir for 15 min to form the active ester.
- Add
(2.0 eq) and DIPEA (3.0 eq).
- Stir at RT for 12 h.
- Workup: Dilute with EtOAc, wash with 5% citric acid, 5%
, and brine.
- Yield: ~75–85% over 2 steps.

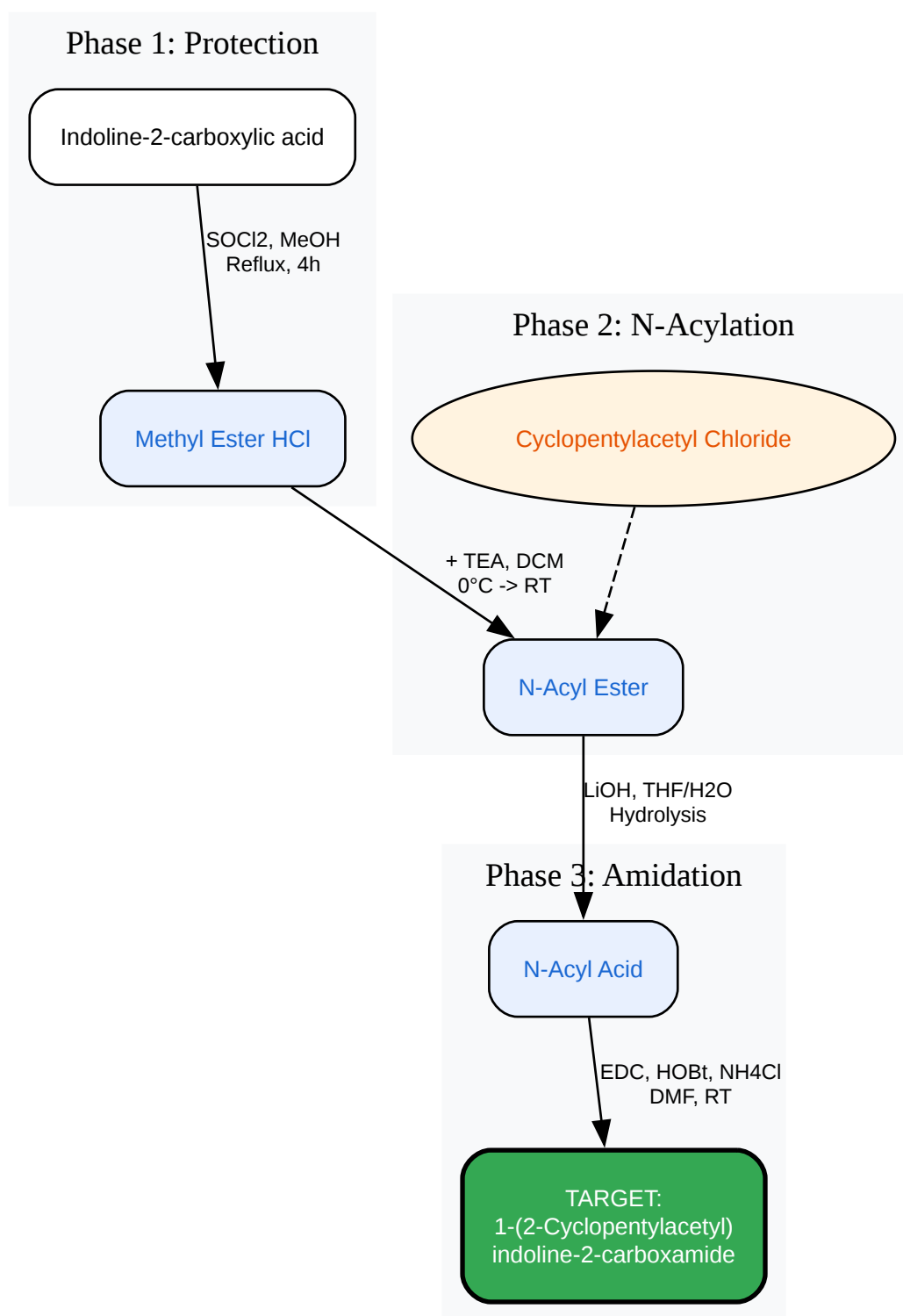
Critical Control Points & Troubleshooting

Parameter	Risk	Mitigation Strategy
Enantiomeric Purity	Racemization at C2 during coupling.	Use HOBt or Oxyma as additives. Avoid strong bases during the activation step. Keep temperature <0°C during activation.
Rotamers	NMR spectra appear as double peaks.	This is normal for N-acyl indolines due to restricted rotation. Run NMR at high temperature (50–60°C) to coalesce peaks for integration.
Reactivity	Low nucleophilicity of Indoline N.	Use Acid Chlorides rather than carboxylic acids + coupling agents for the N-acylation step. If using acid coupling, use HATU.
Solubility	Final amide insolubility.[1]	The product may precipitate from reaction mixtures. Use DMF/DMSO for final purification or recrystallize from hot Ethanol/Water.

Characterization Data (Simulated)

- Appearance: White to off-white crystalline solid.
- Molecular Formula:
- Molecular Weight: 272.35 g/mol .
- MS (ESI+): m/z 273.1
, 295.1
.
- NMR (400 MHz, DMSO-
):
 - 7.20–7.00 (m, 4H, Ar-H), 5.10 (dd, 1H, C2-H), 3.50–3.10 (m, 2H, C3-H), 2.40 (d, 2H, -CO), 2.10 (m, 1H, Cyclopentyl-CH), 1.70–1.10 (m, 8H, Cyclopentyl-
).
 - Note: Amide
protons typically appear as two broad singlets around
7.5 and 6.8.

Mechanistic Workflow Diagram



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Figure 2: Step-by-step synthetic workflow emphasizing the protection-deprotection strategy.

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